Reactivity Profile of 5-Bromoquinolin-6-amine: A Technical Guide

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Compound of Interest

Compound Name:	*5-Bromoquinolin-6-amine*
CAS No.:	*50358-42-4*
Cat. No.:	*B2837718*

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Executive Summary

5-Bromoquinolin-6-amine (CAS: 50358-42-4) is a "privileged scaffold" in medicinal chemistry, particularly within the kinase inhibitor space.[1] Its value lies in its bifunctional ortho-disposition: the juxtaposition of a nucleophilic amine at C6 and an electrophilic bromine at C5.

This specific arrangement allows for two distinct synthetic vectors:

- Orthogonal Functionalization: Independent modification of the amine (acylation/alkylation) and the bromide (cross-coupling).
- Annulation: The formation of angularly fused tricyclic heterocycles (e.g., oxazolo[5,4-f]quinolines), which mimic purine bases and are critical pharmacophores in oncology and infectious disease research.[1]

This guide details the reactivity profile, mechanistic considerations, and validated protocols for manipulating this high-value intermediate.[1]

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Part 1: Structural & Electronic Analysis[1]

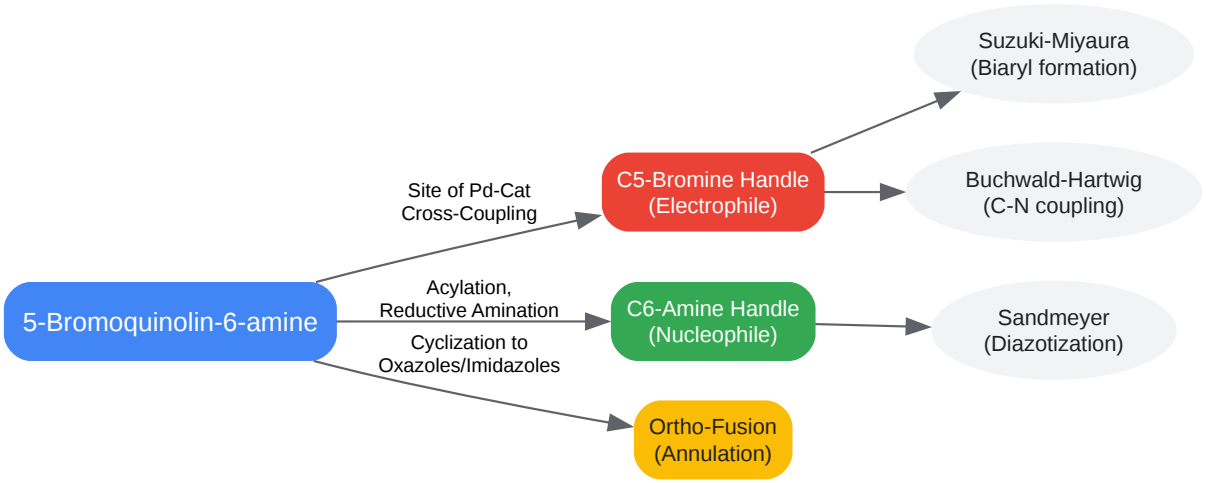
The Ortho-Haloamine Motif

Unlike simple haloanilines, the quinoline backbone introduces significant electronic bias. The nitrogen atom at position 1 (N1) is electron-withdrawing, reducing the electron density of the carbocyclic ring (positions 5–8) compared to a naphthalene system, but less so than the pyridine ring (positions 2–4).[1]

- C6-Amine: Acts as a strong electron-donating group (EDG), activating the C5 and C7 positions via resonance.[1]
- C5-Bromine: Positioned ortho to the amine and peri to the C4-hydrogen. This creates a "steric pocket" that influences catalyst approach during cross-coupling.
- N1-Quinoline: A basic center that can coordinate with Lewis acidic metals (Pd, Cu), potentially poisoning catalysts if not sequestered or if the ligand system is insufficient.[1]

Reactivity Map

The following diagram outlines the three primary reactivity vectors available to the medicinal chemist.



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Figure 1: Reactivity vectors of **5-Bromoquinolin-6-amine**.[1] The C5-Br bond is sterically hindered by the C4-H peri-interaction, requiring specialized ligands for efficient coupling.[1]

Part 2: Key Transformations & Protocols

The C5-Bromine: Suzuki-Miyaura Cross-Coupling

The C5 position is sterically demanding due to the peri-hydrogen at C4. Furthermore, the free amine at C6 can coordinate to Palladium, arresting the catalytic cycle.[1]

The Challenge:

- Catalyst Poisoning: Free -NH2 binds Pd(II).[1]
- Protodehalogenation: Competitive reduction of the C-Br bond if the oxidative addition is slow.

The Solution: Use of bulky, electron-rich phosphine ligands (e.g., XPhos, SPhos) or NHC ligands that prevent amine coordination and facilitate oxidative addition at the hindered C5 center.[1]

Validated Protocol: C5-Arylation

- Substrate: **5-Bromoquinolin-6-amine** (1.0 eq)
- Boronic Acid: Arylboronic acid (1.2 eq)[1]
- Catalyst: $Pd(OAc)_2$ (5 mol%) + XPhos (10 mol%) OR $Pd(dppf)Cl_2$ (for less hindered partners).[1]
- Base: K_3PO_4 (3.0 eq) - Phosphate is preferred over carbonate to minimize base-mediated decomposition.[1]
- Solvent: 1,4-Dioxane/Water (4:1)[1]
- Conditions: 90°C, 4–12 hours, Inert Atmosphere (Ar/N_2).

Data Summary: Ligand Efficiency

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Ligand	Yield (%)	Notes
PPh_3	**<30%**	**Poor turnover; amine poisoning observed.[1]**
dppf	65%	Good general utility; requires higher temp.
XPhos	92%	Excellent for sterically hindered C5 coupling.

| SPhos | 88% | Good alternative; easier workup in some cases. |

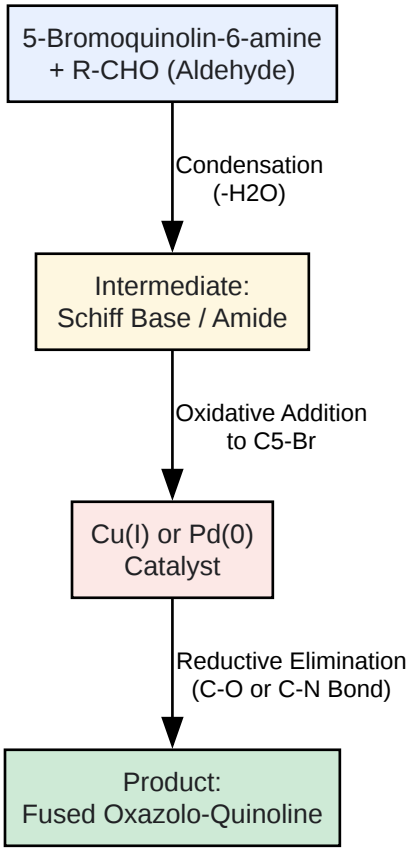
The Ortho-Haloamine: Annulation to Fused Heterocycles

This is the most high-value transformation for this scaffold. By leveraging the nucleophilic amine and the electrophilic bromide, researchers can construct tricyclic systems such as oxazolo[5,4-f]quinolines.[1]

Mechanism: One-Pot Condensation-Cyclization[1]

- Acylation: The C6-NH2 reacts with an acid chloride or aldehyde.
- Intramolecular Coupling: A metal-catalyzed (Cu or Pd) ring closure displaces the C5-Br.

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Figure 2: General workflow for the synthesis of fused heterocycles via the ortho-haloamine motif.

Protocol: Synthesis of Oxazolo[5,4-f]quinoline

- Step 1 (Acylation): React **5-bromoquinolin-6-amine** with an acid chloride (R-COCl) in DCM/Pyridine to form the amide.[1] Isolate.
- Step 2 (Cyclization):
  - Reagents: Amide intermediate (1.0 eq), CuI (10 mol%), 1,10-Phenanthroline (20 mol%), Cs_2CO_3 (2.0 eq).[1]
  - Solvent: DMF or DMSO (Anhydrous).[1]
  - Temp: 110°C for 16 hours.

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- Workup: Dilute with EtOAc, wash with NH_4Cl (aq) to remove Copper.[1]

The C6-Amine: Sandmeyer & Diazotization

The amine at C6 can be converted into a diazonium salt, serving as a gateway to other functionalities (–Cl, –CN, –OH, –I) while retaining the C5-Br for subsequent elaboration.[1]

Critical Safety Note: Diazonium salts of heteroaromatics can be unstable. Maintain temperature <5°C during generation.

- Reagents: $NaNO_2$ / H_2SO_4 (or HBF_4).[1]
- Transformation:
  - (Sandmeyer)[1]
  - (Iodination)

Part 3: Experimental Safety & Handling

Physical Properties & Hazards

- Appearance: Off-white to brown solid.
- Toxicity: Classified as Acute Tox. 3 (Dermal/Inhalation).[1][2] Irritating to eyes and respiratory system.
- Storage: Light sensitive. Store under inert gas at 2–8°C. The amine can oxidize to the N-oxide or form azo-dimers upon prolonged exposure to air/light.

Self-Validating Protocol Checklist

To ensure experimental success (Trustworthiness), verify the following before scaling up:

TLC Check: The starting amine is highly polar. Use 5–10% MeOH in DCM for monitoring.

Degassing: For Suzuki/Buchwald couplings, oxygen is the enemy. Sparge solvents with Argon for >15 mins.

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Base Stoichiometry: Ensure >2.5 equivalents of base are used in couplings to neutralize the HBr generated and keep the amine deprotonated/active.

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